Spectroscopic data (NMR, IR, MS) of 3-Chloro-2-methylbiphenyl

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Chloro-2-methylbiphenyl*
CAS No.:	*20261-24-9*
Cat. No.:	*B1587373*

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-Chloro-2-methylbiphenyl**

Introduction

3-Chloro-2-methylbiphenyl is a substituted aromatic hydrocarbon with the chemical formula $C_{13}H_{11}Cl$.[1][2][3] Its structure, featuring two phenyl rings with chloro and methyl substituents on one of the rings, makes it a molecule of interest in various fields, including synthetic chemistry and as a potential intermediate in the manufacturing of agrochemicals and pharmaceuticals.[4][5][6] A thorough understanding of its spectroscopic properties is paramount for its identification, purity assessment, and for tracking its fate in chemical reactions. This guide provides a detailed analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-Chloro-2-methylbiphenyl**, aimed at researchers, scientists, and professionals in drug development.

Molecular Structure and Properties

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Property	Value	Reference
CAS Number	20261-24-9	[1]
Molecular Formula	$C_{13}H_{11}Cl$	[1][7]
Molecular Weight	202.68 g/mol	[1][7]
Boiling Point	102-105 °C at 0.65 mmHg	[1][7]
Density	1.137 g/mL at 25 °C	[1][7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules by providing information about the chemical environment of individual atoms. For **3-Chloro-2-methylbiphenyl**, both ^{1}H and ^{13}C NMR will provide characteristic signals that can be used for its unambiguous identification.

^{1}H NMR Spectroscopy

The proton NMR spectrum of **3-Chloro-2-methylbiphenyl** is expected to show distinct signals for the aromatic protons and the methyl group protons. The substitution pattern on the biphenyl system will influence the chemical shifts and coupling patterns of the aromatic protons.

Expected ^{1}H NMR Data:

Protons	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constants (Hz)
Methyl (CH_3)	~ 2.1 - 2.5	Singlet	N/A
Aromatic (H)	~ 7.0 - 7.6	Multiplet	~ 1-9

Interpretation:

- Methyl Protons: The three protons of the methyl group are chemically equivalent and are expected to appear as a singlet in the upfield region of the aromatic spectrum, typically around 2.1-2.5 ppm.

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- Aromatic Protons: The eight aromatic protons will resonate in the downfield region (7.0-7.6 ppm). The protons on the unsubstituted phenyl ring will likely show a complex multiplet. The protons on the substituted ring will also form a multiplet, with their specific chemical shifts influenced by the electron-withdrawing effect of the chlorine atom and the electron-donating effect of the methyl group. The proximity of the two rings and potential for restricted rotation can also lead to more complex splitting patterns.[8]

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information about the carbon skeleton of the molecule. The presence of 13 unique carbon atoms in **3-Chloro-2-methylbiphenyl** should result in 13 distinct signals in the proton-decoupled ^{13}C NMR spectrum.

Expected ^{13}C NMR Data:

Carbon	Expected Chemical Shift (ppm)
Methyl (CH_3)	~ 15 - 25
Aromatic (C)	~ 120 - 145
Aromatic (C-Cl)	~ 130 - 140
Aromatic (C-CH_3)	~ 135 - 145
Aromatic (Quaternary)	~ 130 - 150

Interpretation:

- Methyl Carbon: The carbon of the methyl group will appear at a high field, typically between 15 and 25 ppm.[9]

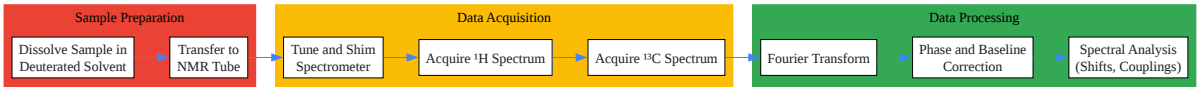
- Aromatic Carbons: The twelve aromatic carbons will resonate in the range of 120-150 ppm. The carbon atom bonded to the chlorine atom (C-Cl) is expected to be deshielded and appear in the 130-140 ppm range. Similarly, the carbon attached to the methyl group (C-CH_3) and the quaternary carbons at the biphenyl linkage will be found in the more downfield region of the aromatic signals.[10][11]

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Experimental Protocol for NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Chloro-2-methylbiphenyl** in about 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to achieve optimal magnetic field homogeneity.
- ^1H NMR Acquisition: Acquire the ^1H NMR spectrum using a standard pulse sequence. A spectral width of 0-16 ppm is typically sufficient.
- ^{13}C NMR Acquisition: Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A spectral width of 0-220 ppm is generally used.
- Data Processing: Process the acquired data by applying Fourier transformation, phase correction, and baseline correction. Integrate the signals in the ^1H NMR spectrum and determine the chemical shifts for both ^1H and ^{13}C spectra relative to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

NMR Workflow Diagram



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Caption: Workflow for NMR spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. The IR spectrum of **3-Chloro-2-methylbiphenyl** will be characterized by absorptions corresponding to C-H, C=C, and C-Cl bond vibrations.

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Expected IR Data:

Wavenumber (cm^{-1})	Vibration
3100 - 3000	Aromatic C-H Stretch
2980 - 2850	Aliphatic C-H Stretch
1600 - 1450	Aromatic C=C Stretch
800 - 600	C-Cl Stretch
900 - 675	Aromatic C-H Bend (out-of-plane)

Interpretation:

- C-H Stretching: The spectrum will show sharp peaks above 3000 cm^{-1} corresponding to the stretching vibrations of the aromatic C-H bonds. Below 3000 cm^{-1}, absorptions due to the aliphatic C-H stretching of the methyl group will be observed.[12][13]
- C=C Stretching: The characteristic stretching vibrations of the aromatic carbon-carbon double bonds will appear in the 1600-1450 cm^{-1} region.
- C-Cl Stretching: A strong absorption band in the fingerprint region, typically between 800 and 600 cm^{-1}, will indicate the presence of the C-Cl bond.[14]
- C-H Bending: The out-of-plane bending vibrations of the aromatic C-H bonds will give rise to strong absorptions in the 900-675 cm^{-1} range, which can sometimes be indicative of the substitution pattern.

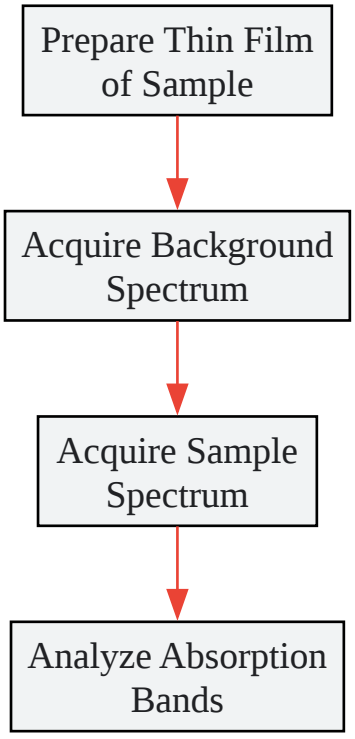
Experimental Protocol for IR Spectroscopy

- Sample Preparation: For a liquid sample, a thin film can be prepared by placing a drop of the compound between two salt plates (e.g., NaCl or KBr).
- Background Spectrum: Acquire a background spectrum of the empty sample compartment to subtract any atmospheric and instrumental interferences.

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- Sample Spectrum: Place the prepared sample in the spectrometer and acquire the IR spectrum. Typically, a scan range of 4000 to 400 cm^{-1} is used.
- Data Analysis: Identify the characteristic absorption bands and correlate them to the functional groups present in **3-Chloro-2-methylbiphenyl**.

IR Spectroscopy Workflow Diagram



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Caption: Workflow for IR spectroscopic analysis.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **3-Chloro-2-methylbiphenyl**, the mass spectrum will show a characteristic molecular ion peak and isotopic pattern due to the presence of chlorine.

Expected Mass Spectrometry Data:

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m/z	Ion	Comments
202	$[M]^+$	Molecular ion (with ^{35}Cl)
204	$[M+2]^+$	Isotope peak (with ^{37}Cl)
167	$[M-Cl]^+$	Loss of a chlorine radical
152	$[M-Cl-CH_3]^+$	Loss of chlorine and a methyl radical

Interpretation:

- Molecular Ion: The molecular ion peak $[M]^+$ is expected at m/z 202, corresponding to the molecular weight of the compound with the ^{35}Cl isotope.
- Isotopic Pattern: Due to the natural abundance of the ^{37}Cl isotope (approximately 24.23%), a characteristic $[M+2]^+$ peak at m/z 204 will be observed with an intensity of about one-third of the $[M]^+$ peak. This isotopic signature is a strong indicator of the presence of one chlorine atom in the molecule.[15]
- Fragmentation: The molecule is expected to fragment through the loss of the chlorine atom, giving a peak at m/z 167. Further fragmentation by loss of the methyl group would result in a peak at m/z 152. These fragmentation patterns are characteristic of halogenated aromatic compounds.[16][17]

Experimental Protocol for Mass Spectrometry

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via direct infusion or after separation by gas chromatography (GC-MS).[18]
- Ionization: Ionize the sample using an appropriate technique, such as Electron Ionization (EI).
- Mass Analysis: Separate the resulting ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: Detect the separated ions to generate a mass spectrum.

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- Data Analysis: Analyze the mass spectrum to determine the molecular weight, identify the isotopic pattern, and propose fragmentation pathways.

Mass Spectrometry Workflow Diagram



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Caption: Workflow for mass spectrometric analysis.

Conclusion

The combined application of NMR, IR, and MS provides a comprehensive spectroscopic profile for the unambiguous identification and characterization of **3-Chloro-2-methylbiphenyl**. The predicted data and interpretations presented in this guide serve as a valuable reference for researchers and scientists working with this compound. The detailed experimental protocols and workflows offer a practical framework for obtaining high-quality spectroscopic data.

References

- Gerard, H., Avalos, J., Galland, D., & Volino, F. (n.d.). The structure of substituted biphenyls as studied by proton NMR in nematic solvents. Single conformation model versus maximum entropy analysis. Taylor & Francis Online. Retrieved from [Link]
- Google Patents. (n.d.). Synthetic method of 3-chloro-2-methyl biphenyl and derivatives thereof.
- Google Patents. (n.d.). DK173843B1 - Process for Preparation of 3-Chloro-2-methyl- [1,1'-biphenyl].
- Google Patents. (n.d.). CN102964217A - Method for preparing 2-methyl-3-biphenylmethyanol through continuous Grignard and hydroxylation reactions.
- UPB Scientific Bulletin, Series B. (n.d.). DETERMINATION OF POLYCHLORINATED BIPHENYL COMPOUNDS THROUGH GAS CHROMATOGRAPHY COUPLED WITH MASS SPECTROMETRY METHOD. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- PubChem. (n.d.). **3-Chloro-2-methylbiphenyl**. Retrieved from [Link]
- Stenutz. (n.d.). **3-chloro-2-methylbiphenyl**. Retrieved from [Link]
- The Royal Society of Chemistry. (2013). “Click” dendrimers as efficient nanoreactors in aqueous solvent: Pd nanoparticles stabilization for sub-ppm Pd catalysis of Suzuki- Miyaura reactions of aryl bromides. Retrieved from [Link]
- Supporting Information. (n.d.). Retrieved from [Link]
- ResearchGate. (n.d.). NMR spectroscopy of biphenyl with M (^{1}H NMR, NOESY, DOSY). Retrieved from [Link]
- EPA NEIS. (n.d.). Field Screening Method for Polychlorinated Biphenyl Compounds in Water. Retrieved from [Link]
- Wiley-VCH. (n.d.). Supporting Information. Retrieved from [Link]
- BMRB. (n.d.). bmse000506 Biphenyl. Retrieved from [Link]
- SpectraBase. (n.d.). 2-Chloro-4'-methylbiphenyl - Optional[13C NMR] - Chemical Shifts. Retrieved from [Link]
- ResearchGate. (n.d.). Efficient Preparation of ((3-Chloro-2- for In-Vivo Study. Retrieved from [Link]
- National Institute of Standards and Technology. (n.d.). 3-Chlorobiphenyl. Retrieved from [Link]
- NIH. (n.d.). Fluorescence Based Detection of Polychlorinated Biphenyls (PCBs) in Water Using Hydrophobic Interaction. Retrieved from [Link]
- LCGC International. (2022). Determination of Polychlorinated Biphenyls in Water Samples Using a Needle Trap Device Combined with Gas Chromatography. Retrieved from [Link]
- PubChem. (n.d.). 3-Methylbiphenyl. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Doc Brown's Advanced Organic Chemistry Revision Notes. (n.d.). C4H9Cl (CH3)3CCl C-13 nmr spectrum of 2-chloro-2-methylpropane. Retrieved from [Link]
- Doc Brown's Advanced Organic Chemistry Revision Notes. (n.d.). C4H9Cl (CH3)2CH2Cl infrared spectrum of 1-chloro-2-methylpropane. Retrieved from [Link]
- Doc Brown's Advanced Organic Chemistry Revision Notes. (n.d.). C4H9Cl (CH3)3CCl infrared spectrum of 2-chloro-2-methylpropane. Retrieved from [Link]
- SpectraBase. (n.d.). 3-Chloro-2-methylphenol, o-(N-propyloxycarbonyl)- - Optional[Vapor Phase IR] - Spectrum. Retrieved from [Link]
- YouTube. (2020). Mass Spec 3f Halogenoalkanes. Retrieved from [Link]
- PubMed. (n.d.). Determination of 3-chloro-1,2-propanediol in Foods and Food Ingredients by Gas Chromatography With Mass Spectrometric Detection: Collaborative Study. Retrieved from [Link]

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Sources

- 1. 3-Chloro-2-methylbiphenyl 96 20261-24-9 [sigmaaldrich.com]
- 2. 3-Chloro-2-methylbiphenyl | C13H11Cl | CID 4601832 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-chloro-2-methylbiphenyl [stenutz.eu]
- 4. CN111187144A - Synthetic method of 3-chloro-2-methyl biphenyl and derivatives thereof - Google Patents [patents.google.com]
- 5. DK173843B1 - Process for Preparation of 3-Chloro-2-methyl- [1,1'-biphenyl] - Google Patents [patents.google.com]
- 6. CN102964217A - Method for preparing 2-methyl-3-biphenylmethyanol through continuous Grignard and hydroxylation reactions - Google Patents [patents.google.com]

© 2026 BenchChem. All rights reserved.

- 7. 3-CHLORO-2-METHYLBIPHENYL CAS#: 20261-24-9 [m.chemicalbook.com]
- 8. tandfonline.com [tandfonline.com]
- 9. C4H9Cl (CH3)3CCl C-13 nmr spectrum of 2-chloro-2-methylpropane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of tert-butyl chloride C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 10. rsc.org [rsc.org]
- 11. application.wiley-vch.de [application.wiley-vch.de]
- 12. C4H9Cl (CH3)2CH2Cl infrared spectrum of 1-chloro-2-methylpropane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of isobutyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 13. C4H9Cl (CH3)3CCl infrared spectrum of 2-chloro-2-methylpropane prominent wavenumbers cm-1 detecting ? functional groups present finger print for identification of tert-butyl chloride image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
- 14. 3-Chlorobiphenyl [webbook.nist.gov]
- 15. youtube.com [youtube.com]
- 16. scientificbulletin.upb.ro [scientificbulletin.upb.ro]
- 17. Determination of 3-chloro-1,2-propanediol in foods and food ingredients by gas chromatography with mass spectrometric detection: collaborative study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. documents.thermofisher.com [documents.thermofisher.com]

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